

Proper Disposal of Furonol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Furonol*

Cat. No.: *B3350099*

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For researchers and scientists in the dynamic fields of life sciences and drug development, adherence to stringent safety and disposal protocols is paramount. This document provides a comprehensive, step-by-step guide to the proper disposal of **Furonol** (also known as Strawberry Furanone or 4-hydroxy-2,5-dimethyl-3(2H)-furanone), ensuring the safety of laboratory personnel and the protection of our environment. The following procedures are designed to provide clear, actionable information for the responsible management of **Furonol** waste.

Key Chemical and Physical Properties of Furonol

Understanding the properties of a chemical is the first step toward safe handling and disposal. **Furonol** is an organic compound widely used in the flavor and fragrance industry.^[1] It is a white or colorless solid, soluble in water and organic solvents.^[1] A summary of its key quantitative data is presented below.

Property	Value	Reference
CAS Number	3658-77-3	[2] [3]
Molecular Formula	C ₆ H ₈ O ₃	[1] [4]
Molar Mass	128.13 g/mol	[4]
Melting Point	73-79 °C (163-171 °F)	[1]
Appearance	Colorless to white crystals/solid	[1] [2]
Odor	Fruity, caramel, or "burnt pineapple" aroma	[2]

Hazard Profile and Safety Precautions

Furonol is classified as harmful if swallowed or in contact with skin.[\[3\]](#) Some safety data sheets for mixtures containing **Furonol** indicate that it may cause severe skin burns, eye damage, and allergic skin reactions.[\[5\]](#)[\[6\]](#)[\[7\]](#) Therefore, it is imperative to handle **Furonol** with appropriate personal protective equipment (PPE) and in a well-ventilated area, preferably within a chemical fume hood.

Recommended Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Body Protection: A laboratory coat must be worn. For larger quantities or where splashing is possible, a chemical-resistant apron is recommended.

Step-by-Step Disposal Protocol for Furonol Waste

The recommended and safest method for the disposal of **Furonol** and materials contaminated with it is through a licensed hazardous waste disposal company.[\[8\]](#) On-site chemical neutralization or degradation by laboratory personnel is not recommended due to the lack of validated protocols and the potential for hazardous reactions.

The following protocol outlines the standard operating procedure for the collection, storage, and disposal of **Furonol** waste in a laboratory setting.

Experimental Protocol: Waste Segregation and Packaging

- Waste Identification and Segregation:
 - Identify all waste streams containing **Furonol**. This includes pure, unused **Furonol**, solutions containing **Furonol**, and any materials contaminated with **Furonol** (e.g., pipette tips, gloves, weigh boats, and absorbent paper).
 - Solid **Furonol** waste should be collected separately from liquid waste.^[9] Contaminated lab materials such as gloves and pipette tips should be collected in a designated, sealed container.^[1]
- Container Selection:
 - Use a chemically compatible, leak-proof container with a secure screw-top lid for collecting **Furonol** waste.^{[2][10]} The original product container is often a suitable choice for waste collection.^[11]
 - Ensure the container is in good condition, free from cracks or deterioration.
- Waste Accumulation:
 - Solid Waste: Carefully place solid **Furonol** and contaminated disposable items into a designated, puncture-proof, and sealable container.^[1]
 - Liquid Waste: For solutions containing **Furonol**, pour the waste into a designated liquid waste container using a funnel to prevent spills. Do not mix **Furonol** waste with incompatible chemicals. **Furonol** is incompatible with strong oxidizing agents.^[3]
 - Do not fill waste containers beyond 90% capacity to allow for expansion and prevent spills.^[1]
- Labeling:

- Immediately label the waste container with a hazardous waste tag.
- The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Furonol**" or "4-hydroxy-2,5-dimethyl-3(2H)-furanone."
 - The concentration of **Furonol** in the waste.
 - The accumulation start date (the date the first drop of waste was added).
 - The specific hazards (e.g., "Harmful," "Irritant").
- Storage:
 - Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[3\]](#)[\[10\]](#)
 - The SAA must be at or near the point of generation and under the control of laboratory personnel.
 - Ensure secondary containment (e.g., a larger, chemically resistant tub or bin) is used to contain any potential leaks.
 - Store the waste away from drains, heat sources, and incompatible materials.
- Disposal Request:
 - Once the waste container is full (or before the regulatory time limit for storage is reached), arrange for pickup by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Follow your institution's specific procedures for requesting a hazardous waste pickup.

Disposal of Empty Furonol Containers

Empty containers that held **Furonol** must also be disposed of properly.

- Triple Rinsing:
 - Triple-rinse the empty container with a suitable solvent (e.g., water or ethanol) that can dissolve **Furonol** residue.[11]
 - Collect the rinseate (the liquid from rinsing) and dispose of it as hazardous liquid waste, following the protocol described above.[11]
- Final Disposal:
 - After triple-rinsing, deface or remove the original product label.[11]
 - The rinsed and de-labeled container can then typically be disposed of as regular non-hazardous waste (e.g., in a glass or plastic recycling bin, depending on the container material and institutional policies).[11]

Furonol Disposal Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Furonol** waste in a laboratory setting.

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